

# A Comparative Guide to Nuclear Models Based on Carbon-15 Data

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Theoretical Nuclear Models Against Experimental Data for the **Carbon-15** Isotope.

The **carbon-15** ( $^{15}\text{C}$ ) isotope, with its neutron-rich structure, serves as a crucial testing ground for modern nuclear theories. This guide provides a direct comparison of experimental data for  $^{15}\text{C}$  with predictions from prominent nuclear models, offering a clear benchmark for their performance. The presented data is essential for researchers in nuclear physics and chemistry, and provides context for professionals in fields such as drug development where isotopic analysis is pertinent.

## Experimental Data vs. Theoretical Predictions

The following tables summarize the key experimentally determined properties of **Carbon-15** and compare them against theoretical predictions from various nuclear models. This allows for a quantitative assessment of each model's accuracy in describing this light, neutron-rich nucleus.

Property	Experimental Value	Source
Isotopic Mass	15.0105993(9) u	[1]
Binding Energy	106.502 MeV	[1]
Binding Energy per Nucleon	7.100 MeV	[1][2]
Half-Life	2.449(5) s	[1][3]
Decay Mode	100% $\beta^-$ to $^{15}\text{N}$	[1][3]
Spin and Parity ( $J^\pi$ )	$1/2^+$	[1]
Root-Mean-Square (rms) Matter Radius	2.576 fm	[1]

## Comparison with Theoretical Models

The following table presents a comparison of experimental data with predictions from the Shell Model and ab initio Self-Consistent Green's Function (SCGF) calculations.

Property	Experimental Value	Shell Model (SFO-tls interaction)	SCGF (NNLOsat interaction)
Excitation Energies (keV)	0 (g.s.), 740	(Agreement noted)	(Agreement noted)
Spectroscopic Factors	(Values determined)	(Good agreement)	(Compared in study)

Note: A 2023 study highlighted very good agreement between their experimental results for excitation energies and spectroscopic factors of  $^{15}\text{C}$  and Shell-Model calculations using the SFO-tls interaction.[4] The same study also compared these results to ab initio SCGF calculations.

## Experimental Protocols

The acquisition of precise experimental data for unstable isotopes like **Carbon-15** relies on sophisticated techniques. Below are brief descriptions of the methodologies used to determine the key properties discussed in this guide.

Production of **Carbon-15**: The  $^{15}\text{C}$  isotope is produced artificially in particle accelerators. One common method involves the bombardment of a Carbon-14 enriched target with deuterons, leading to a (d,p) reaction:  $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$ .<sup>[1]</sup> Another technique utilizes the  $^{18}\text{O}(\text{n},\alpha)^{15}\text{C}$  reaction.<sup>[1]</sup>

Mass Measurement: The isotopic mass of  $^{15}\text{C}$  is determined with high precision using mass spectrometry techniques. This involves measuring the mass-to-charge ratio of the ions in a magnetic and electric field.

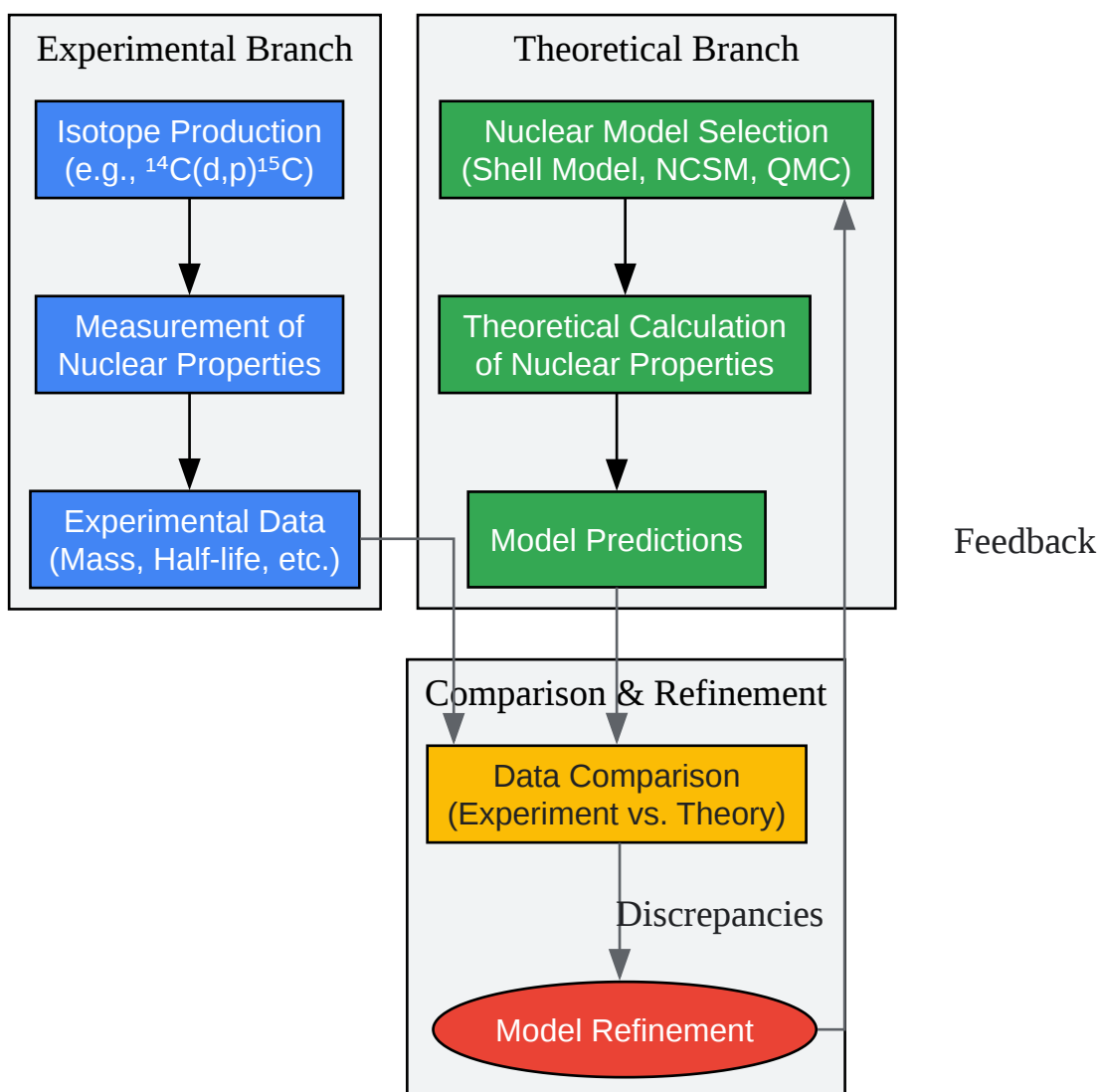
Half-Life and Decay Mode Determination: The half-life is measured by observing the decay rate of a sample of  $^{15}\text{C}$  over time. The decay products are identified using radiation detectors, which can distinguish the type and energy of the emitted particles. For  $^{15}\text{C}$ , the characteristic beta decay to Nitrogen-15 is observed.<sup>[1]</sup><sup>[3]</sup>

Spin and Parity Measurement: The spin and parity of the nuclear ground state are determined through the analysis of nuclear reactions that populate specific energy levels in the nucleus. The angular distribution of the reaction products provides information about the angular momentum and parity of the states involved.<sup>[4]</sup>

Matter Radius Measurement: The root-mean-square matter radius is determined by scattering experiments. For example, proton elastic scattering on the  $^{15}\text{C}$  nucleus at intermediate energies can be used. The differential cross-sections obtained from these experiments are then analyzed using theoretical models, such as the Glauber multiple-scattering theory, to deduce the nuclear matter density distribution and its radius.<sup>[5]</sup>

## Visualization of the Benchmarking Process

The following diagram illustrates the general workflow for benchmarking nuclear models using experimental data.



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Caption: Workflow for benchmarking nuclear models against experimental data.

## Prominent Nuclear Models in Brief

- **Shell Model:** This model describes the nucleus in terms of nucleons (protons and neutrons) occupying discrete energy levels, or "shells," analogous to the electron shells in atoms.[6][7] It is particularly successful in predicting the properties of nuclei near closed shells.
- **No-Core Shell Model (NCSM):** An ab initio method that treats all nucleons in a nucleus as active particles, interacting through realistic nucleon-nucleon and three-nucleon forces.[8][9]

[10][11] It aims to solve the nuclear many-body problem from first principles.

- Quantum Monte Carlo (QMC) Methods: These are computational techniques used to solve the nuclear many-body problem by stochastically sampling the nuclear wave function.[12][13][14] QMC methods have shown great success in calculating the properties of light nuclei.[12][15]

This guide provides a snapshot of the current state of nuclear structure physics as it pertains to the **Carbon-15** nucleus. The ongoing interplay between experimental measurements and theoretical modeling continues to refine our understanding of the forces that bind the atomic nucleus.

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